

# A Comparative Analysis of the Evaporation Rates of Propylene Glycol Ethers

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## Compound of Interest

Compound Name: 1-Propoxy-2-propanol

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For researchers, scientists, and drug development professionals, the selection of an appropriate solvent is a critical step that can significantly impact experimental outcomes and product formulations. Propylene glycol ethers, a versatile class of organic solvents, are widely utilized for their excellent solvency characteristics, chemical stability, and miscibility with a broad range of substances. A key physicochemical property that dictates their suitability for specific applications is their evaporation rate. This guide provides a comparative study of the evaporation rates of various propylene glycol ethers, supported by experimental data, to aid in the informed selection of these solvents.

## Data Presentation: Evaporation Rates and Physical Properties

The following table summarizes the relative evaporation rates and other pertinent physical properties of selected propylene glycol ethers. The evaporation rates are expressed as a ratio relative to n-butyl acetate, which has a standard evaporation rate of 1.0. A value greater than 1.0 indicates a faster evaporation rate, while a value less than 1.0 signifies a slower rate.

Propylene Glycol Ether	Abbreviation	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)	Evaporation Rate (n-Butyl Acetate = 1.0)
Propylene Glycol Methyl Ether	PGME / PM	107-98-2	90.12	120	11.8	0.7[1][2]
Propylene Glycol Methyl Ether Acetate	PGMEA / PMA	108-65-6	132.16	146	3.8	0.33[3][4][5][6]
Propylene Glycol Ethyl Ether	PEE	1569-02-4	104.15	132	5.2	Not Available
Propylene Glycol n-Propyl Ether	PGnP	1569-01-3	118.17	150	2.6	0.2[7]
Propylene Glycol n-Butyl Ether	PGBE / PnB	5131-66-8	132.20	171	0.9	0.093[8]
Dipropylene Glycol Methyl Ether	DPGME / DPM	34590-94-8	148.20	190	0.4	0.035[9]
Dipropylene Glycol Methyl Ether Acetate	DPGMEA / DPMA	88917-22-0	190.20	209	0.08	0.015[10]

Dipropylene Glycol n-Butyl Ether	DPGBE / DPnB	29911-28-2	190.28	230	<0.1	0.006[11]
Tripropylene Glycol Methyl Ether	TPGME / TPM	25498-49-1	206.28	242	<0.1	<0.01
Tripropylene Glycol n-Butyl Ether	TPGBE / TPnB	55934-93-5	248.37	276	<0.01	Not Available

## Experimental Protocols

The determination of the evaporation rates of volatile liquids is crucial for their application in various fields. The standardized method for this measurement is provided by ASTM D3539 - Standard Test Methods for Evaporation Rates of Volatile Liquids by Shell Thin-Film Evaporometer.[12][13][14][15][16]

## Principle of the Method

The ASTM D3539 method is based on measuring the weight loss of a solvent over time as it evaporates from a filter paper surface under controlled conditions.[14] A known volume of the solvent is spread over a defined area of a filter paper, which is then suspended from a sensitive balance. A stream of dry, clean air at a constant temperature and flow rate is passed over the filter paper to facilitate evaporation. The weight of the filter paper and the remaining solvent is continuously monitored and recorded.

## Apparatus

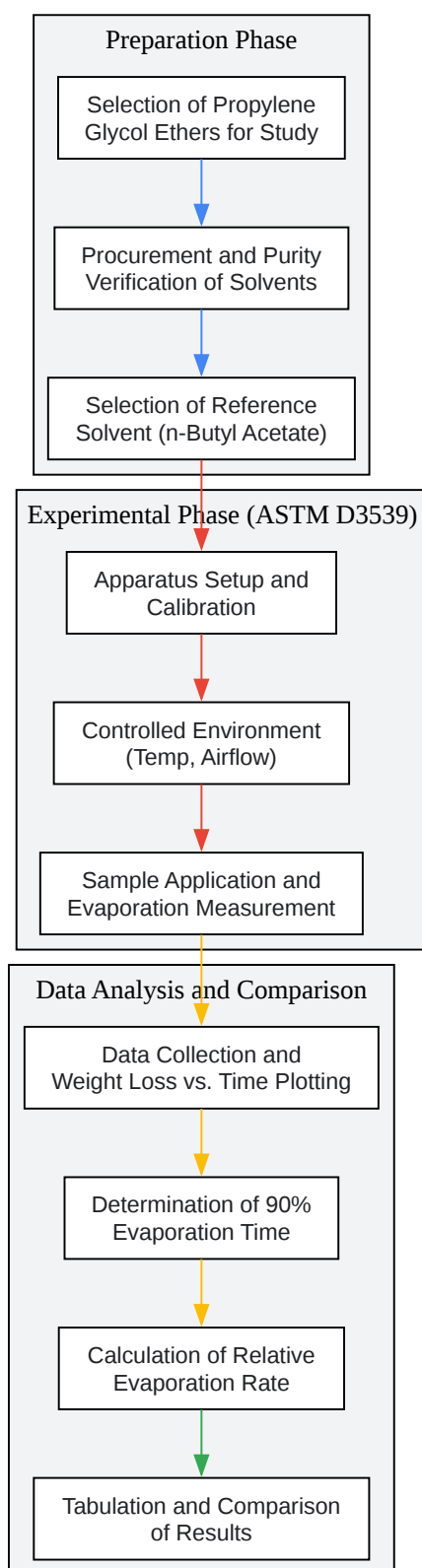
The primary apparatus used in this method is the Shell Thin-Film Evaporometer. This instrument consists of a cabinet with a controlled environment, a sensitive balance, a sample application system (typically a syringe), and an air supply system that provides dehumidified air at a constant flow rate.

## Procedure

- **Sample Preparation:** The propylene glycol ether sample is brought to a constant temperature, typically 25°C, in a temperature-controlled bath.
- **Filter Paper Preparation:** A circular filter paper of a specified diameter is suspended from the balance hook inside the evaporometer cabinet.
- **Sample Application:** A precise volume of the pre-conditioned solvent is dispensed from a syringe onto the center of the filter paper. The solvent spreads out to form a thin film.
- **Evaporation and Data Collection:** Immediately after the sample is applied, the air flow is started at a specified rate. The weight of the filter paper and the evaporating solvent is recorded at regular time intervals until the solvent has completely evaporated.
- **Data Analysis:** The weight loss data is plotted against time. The time required for 90% of the solvent to evaporate is determined from this plot.
- **Relative Evaporation Rate Calculation:** The relative evaporation rate is calculated by dividing the 90% evaporation time of the reference solvent (n-butyl acetate) by the 90% evaporation time of the sample solvent.

## Visualization of the Comparative Study Workflow

The logical flow of conducting a comparative study on the evaporation rates of propylene glycol ethers can be visualized as follows:



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Caption: Workflow for the comparative study of propylene glycol ether evaporation rates.

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